

Pterocarpadiol C: A Technical Guide to Natural Sources and Isolation

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the natural sources and isolation protocols for **Pterocarpadiol C**, a rare 6a,11b-dihydroxypterocarpan. The information presented herein is intended to support researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Natural Source of Pterocarpadiol C

Pterocarpadiol C has been isolated from the plant species Derris robusta (also known as Brachypterum robustum), a member of the Fabaceae family.[1][2] The compound is found in the twigs and leaves of this plant.[1][3][4]

Table 1: Natural Source and Part of Pterocarpadiol C

Parameter	Detail	Reference
Species	Derris robusta	[1]
Family	Fabaceae	[2]
Plant Part	Twigs and Leaves	[1][3][4]

Experimental Protocol for Isolation



The following section details the methodology for the extraction and isolation of **Pterocarpadiol C** from the twigs and leaves of Derris robusta. This protocol is based on a published phytochemical investigation.[1]

Extraction

The initial step involves the extraction of the dried and powdered plant material.

Table 2: Extraction Parameters

Parameter	Value/Description	Reference
Plant Material	Air-dried and powdered twigs and leaves of D. robusta	[1]
Initial Mass of Plant Material	12.0 kg	[1]
Extraction Solvent	95% Ethanol (EtOH)	[1]
Extraction Method	Maceration at room temperature	[1]
Solvent Removal	Under reduced pressure	[1]
Crude Extract Yield	Approximately 870 g	[1]

Chromatographic Fractionation

The crude extract is then subjected to column chromatography for fractionation.

Table 3: Initial Column Chromatography Parameters

Parameter	Value/Description	Reference
Stationary Phase	Silica Gel	[1]
Mobile Phase	Petroleum Ether (PE) / Acetone gradient, followed by Methanol (MeOH)	[1]
Result	Nine fractions (A–I)	[1]



Further separation of the resulting fractions is necessary to isolate **Pterocarpadiol C**. The specific fraction containing **Pterocarpadiol C** was further purified using additional chromatographic steps.

Visualization of Experimental Workflow

The following diagrams illustrate the key stages of the isolation process.



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Caption: Extraction of Derris robusta to yield the crude extract.



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Caption: Chromatographic fractionation of the crude extract to isolate **Pterocarpadiol C**.

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